

Technical Guide: 17:0-20:3 PS-d5 for Advanced Lipidomics

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Compound of Interest

Compound Name: 17:0-20:3 PS-d5

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of 1-heptadecanoyl-2-(5Z,8Z,11Z,14Z-eicosatetraenoyl)-sn-glycero-3-phospho-L-serine-d5 (**17:0-20:3 PS-d5**), a high-purity, deuterated lipid internal standard essential for accurate and reproducible quantification in mass spectrometry-based lipidomics.

Introduction to Deuterated Phosphatidylserine Standards

In the field of lipidomics, precise quantification of lipid species is critical for understanding disease mechanisms, identifying biomarkers, and developing novel therapeutics. Mass spectrometry (MS) is a powerful tool for this purpose, but it is susceptible to variations in sample preparation, extraction efficiency, and instrument response.^{[1][2]} To correct for these variables, stable isotope-labeled internal standards are considered the gold standard.^{[1][2]}

17:0-20:3 PS-d5 is a synthetic phosphatidylserine (PS) molecule containing a heptadecanoic acid (17:0) at the sn-1 position and an eicosatetraenoic acid (20:3) at the sn-2 position. Critically, it incorporates five deuterium atoms (d5), introducing a known mass shift without

significantly altering its chemical and physical properties. This allows it to mimic the behavior of endogenous PS species during analysis, providing a reliable reference for accurate quantification.[\[2\]](#)

Manufacturers and Suppliers

The primary manufacturer of high-purity **17:0-20:3 PS-d5** for research purposes is Avanti Research (formerly Avanti Polar Lipids), with distribution through Merck (Sigma-Aldrich) outside of the United States.[\[3\]](#) Other specialty chemical suppliers may also list this product.

Supplier	Product Name	Catalog Number
Avanti Research	17:0-20:3 PS-d5	A85150 (Previously 858150) [3]
MedChemExpress	1-heptadecanoyl-2-eicosatrienoyl-sn-glycero-3-phospho-l-serine-d5-sod	HY-146114

Technical Data and Specifications

Quantitative data for **17:0-20:3 PS-d5** is critical for its proper application in experimental workflows. The following specifications are provided by Avanti Research.[\[3\]](#)

Property	Value
Molecular Formula	C43H72D5NNaO10P [3]
Formula Weight	827.08 [3]
Exact Mass	826.55 [3]
Purity	>99% [3]
CAS Number	2936622-56-7 [3]
Storage Temperature	-20°C [3]
Stability	3 Months [3]

Experimental Protocols

The following is a generalized protocol for the use of **17:0-20:3 PS-d5** as an internal standard in a typical lipidomics workflow for plasma or cell samples.

I. Materials

- Biological sample (e.g., plasma, serum, cell pellet)
- **17:0-20:3 PS-d5** internal standard solution (concentration verified)
- LC-MS grade solvents: Methanol (MeOH), Methyl-tert-butyl ether (MTBE), Acetonitrile (ACN), Isopropanol (IPA), Water
- Ammonium formate and Formic acid (for mobile phases)
- Phosphate-buffered saline (PBS)

II. Sample Preparation and Lipid Extraction (MTBE Method)

- **Standard Spiking:** To a 1.5 mL microfuge tube, add the biological sample (e.g., 20 μ L of plasma or a cell pellet containing $\sim$ 1 million cells). To this, add a known amount of **17:0-20:3 PS-d5** internal standard. The optimal amount should be determined empirically but should be within the linear dynamic range of the instrument and comparable to the expected endogenous lipid levels.[\[4\]](#)
- **Solvent Addition:** Add 225 μ L of ice-cold MeOH containing the internal standard. Vortex briefly.[\[5\]](#)
- **Extraction:** Add 750 μ L of MTBE. Sonicate for 1 minute and incubate on ice for 1 hour, vortexing briefly every 15 minutes to ensure thorough mixing.[\[5\]](#)
- **Phase Separation:** Add 188 μ L of PBS to induce the separation of aqueous and organic phases.[\[5\]](#) Vortex for 20 seconds and let stand at room temperature for 10 minutes.
- **Centrifugation:** Centrifuge the sample at 14,000 x g for 10 minutes at 4°C.[\[5\]](#)

- **Collection:** Carefully collect the upper organic layer, which contains the lipids, and transfer it to a new tube.
- **Drying:** Evaporate the solvent to dryness under a gentle stream of nitrogen or using a vacuum concentrator.
- **Reconstitution:** Reconstitute the dried lipid extract in a suitable volume (e.g., 100 μ L) of the initial LC mobile phase (e.g., IPA/ACN/Water mixture) and transfer to an LC-MS vial for analysis.^[5]

III. LC-MS/MS Analysis

- **Chromatography:** Perform lipid separation using a suitable C18 liquid chromatography column. The mobile phases typically consist of:
 - **Mobile Phase A:** Acetonitrile:Water (60:40 v/v) with 10 mM ammonium formate and 0.1% formic acid.^[5]
 - **Mobile Phase B:** Isopropanol:Acetonitrile:Water (90:9:1 v/v) with 10 mM ammonium formate and 0.1% formic acid.^[5] A gradient is run from a lower to a higher percentage of Mobile Phase B to elute lipids based on their polarity.
- **Mass Spectrometry:** Analyze the eluent using a high-resolution mass spectrometer (e.g., QTOF or Orbitrap) operating in negative ion mode for PS analysis.
- **Data Acquisition:** Use a data-dependent or targeted (Selected Reaction Monitoring, SRM) acquisition method to fragment the precursor ions and generate MS/MS spectra for identification and quantification. The fragmentation of PS typically involves the neutral loss of the serine headgroup (87 Da).^[6]

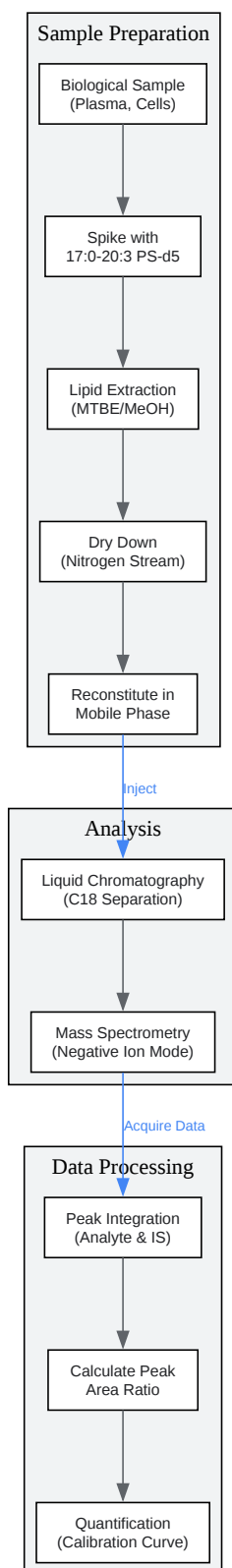
IV. Data Processing

- **Peak Integration:** Integrate the chromatographic peak areas for the endogenous PS species and the **17:0-20:3 PS-d5** internal standard.
- **Ratio Calculation:** Calculate the ratio of the peak area of the endogenous lipid to the peak area of the internal standard.

- Quantification: Determine the absolute or relative concentration of the endogenous lipid by comparing this ratio to a calibration curve generated with known concentrations of a non-deuterated PS standard.

Mandatory Visualizations

Experimental Workflow



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Lipidomics workflow using a deuterated internal standard.

Biological Pathway: Phosphatidylserine in Apoptosis

Phosphatidylserine's role in biology is most prominently highlighted in the process of apoptosis, or programmed cell death. In healthy cells, PS is strictly sequestered to the inner leaflet of the plasma membrane. During apoptosis, this asymmetry is lost, and PS is externalized to the cell surface, where it acts as a critical "eat-me" signal, flagging the dying cell for engulfment by phagocytes like macrophages.

Role of Phosphatidylserine (PS) externalization in apoptosis.

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References

- [1. benchchem.com \[benchchem.com\]](https://www.benchchem.com)
- [2. benchchem.com \[benchchem.com\]](https://www.benchchem.com)
- [3. avantiresearch.com \[avantiresearch.com\]](https://www.avantiresearch.com)
- [4. Selection of internal standards for accurate quantification of complex lipid species in biological extracts by electrospray ionization mass spectrometry – What, how and why? - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [5. Lipidomics SOP | HSC Cores - BookStack \[bookstack.cores.utah.edu\]](#)
- [6. pubs.acs.org \[pubs.acs.org\]](https://pubs.acs.org)
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